

Application Notes and Protocols for Western Blotting Detection of Acetyl-PHF6 Oligomers

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Compound of Interest

Compound Name: Acetyl-PHF6 amide TFA

Cat. No.: B15621273

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Introduction

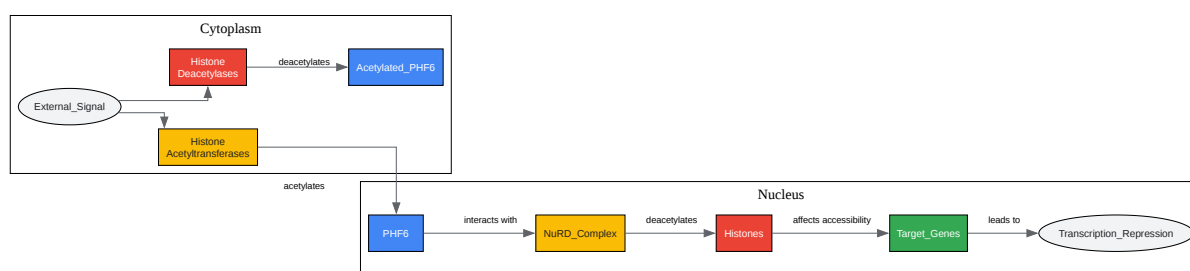
PHD Finger Protein 6 (PHF6) is a transcriptional regulator involved in neurodevelopment and hematopoiesis.[1][2] Dysregulation of PHF6 has been implicated in various developmental disorders and cancers, including T-cell acute lymphoblastic leukemia (T-ALL) and acute myeloid leukemia (AML).[1] Post-translational modifications, such as acetylation, are critical in regulating protein function, and the oligomerization of proteins is increasingly recognized as a key mechanism in both normal physiological processes and disease states. The detection of acetylated PHF6 oligomers can provide valuable insights into its functional status and its role in pathogenesis.

These application notes provide detailed protocols for the detection and semi-quantification of acetylated PHF6 oligomers from cell lysates using Western blotting techniques. Two primary methods are presented: a denaturing SDS-PAGE for the detection of acetylated PHF6 monomers and Blue Native PAGE (BN-PAGE) for the analysis of native oligomeric complexes.

Signaling Pathway Context: PHF6 in Transcriptional Regulation

PHF6 functions as a chromatin-associated protein and is a component of transcriptional regulatory complexes.[3][4] It has been shown to interact with the NuRD (Nucleosome

Remodeling and Deacetylase) complex, suggesting a role in histone deacetylation and transcriptional repression.[5] The acetylation status of PHF6 itself may influence its interactions with other proteins and its ability to regulate gene expression. Understanding the signaling pathways in which PHF6 participates is crucial for interpreting the significance of its acetylation and oligomerization.

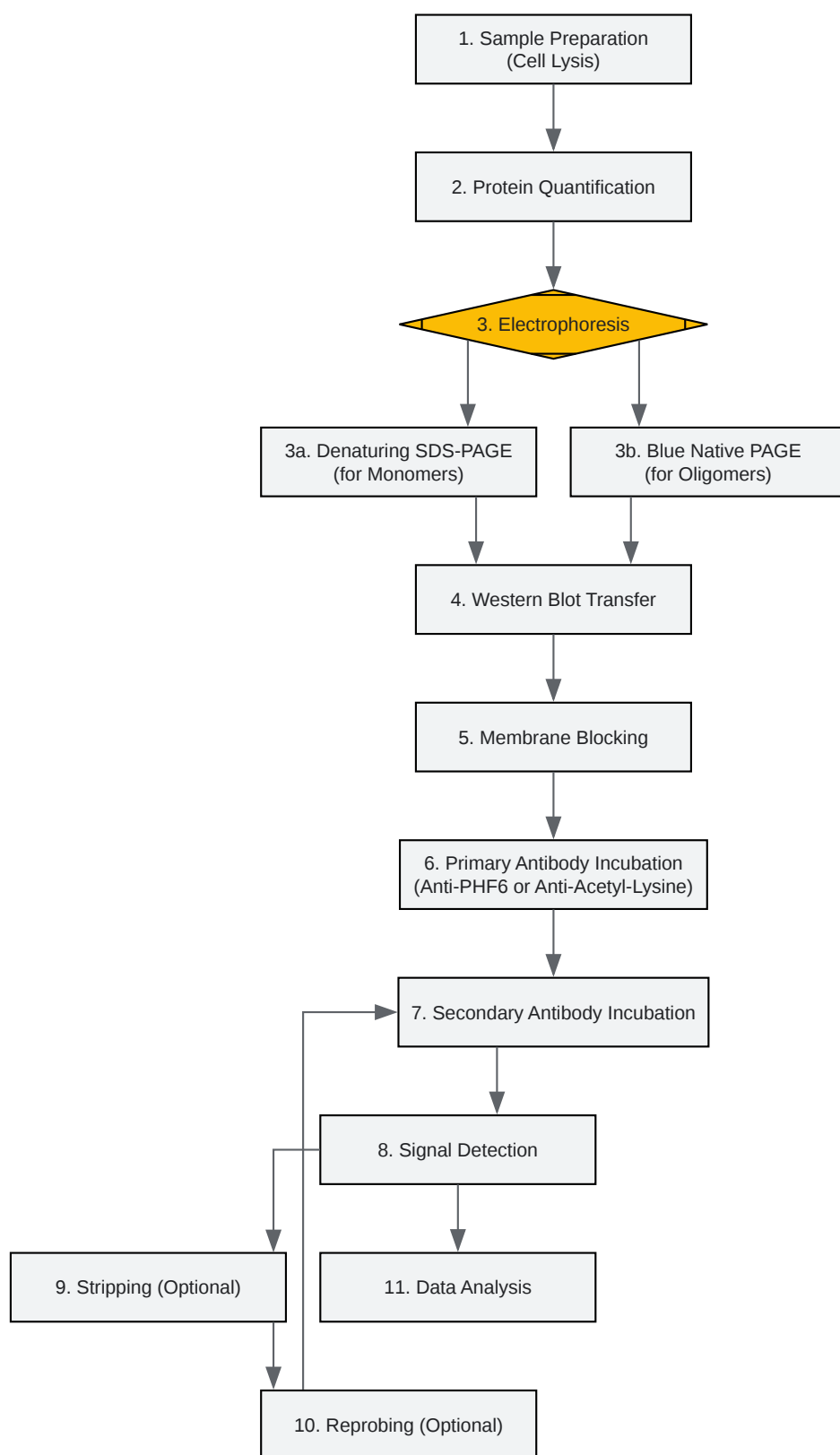


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Caption: PHF6 in Transcriptional Regulation.

Experimental Workflow Overview

The overall workflow for detecting acetylated PHF6 and its oligomers involves several key stages, from sample preparation to data analysis. The choice between denaturing and native gel electrophoresis will depend on whether the monomeric or oligomeric state of the protein is being investigated.



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